

Essential Safety and Handling Information for Laboratory Chemicals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 300-951-4*

Cat. No.: *B15189126*

[Get Quote](#)

This document provides crucial safety and logistical information for handling specific chemical compounds in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development, offering procedural guidance to ensure safe operational practices.

Chemical Identification: Einecs 300-951-4

The chemical substance associated with Einecs number 300-951-4 is identified as:

Chemical Name: 4,4'-bis[[6-anilino-4-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulfonic acid, ammonium salt, compound with [(2-aminoethyl)-(2-hydroxyethyl)]ammonium CAS Number: 93965-04-9

Currently, specific and detailed personal protective equipment (PPE) guidelines for this exact compound are not readily available in the provided resources. However, when handling this or other complex organic compounds for which specific safety data is not on hand, it is imperative to follow general safe laboratory practices. This includes using a standard set of PPE as a minimum precaution:

- **Eye Protection:** Safety glasses with side shields or chemical goggles.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A standard laboratory coat.

- Respiratory Protection: Not generally required if handled in a well-ventilated area. If dust or aerosols may be generated, a particulate respirator is recommended.

Alternative Chemical Information: 4-(Hydroxymethyl)-5-methyl-1,3-dioxol-2-one

Given the possibility of an error in the provided Einecs number, and the availability of detailed safety information for a similarly referenced compound, we are providing safety and handling protocols for 4-(Hydroxymethyl)-5-methyl-1,3-dioxol-2-one.

CAS Number: 91526-18-0

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling 4-(Hydroxymethyl)-5-methyl-1,3-dioxol-2-one is provided in the table below.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are recommended.[1]
Skin Protection	Wear protective gloves and impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance.[1][2]
Respiratory Protection	Use only in a well-ventilated area. If inhalation of vapors or mists is a risk, a suitable respirator should be worn.[2]

Experimental Protocols: Safe Handling and Disposal

Handling:

- Avoid all personal contact, including inhalation of vapors or mists.[2]
- Wear appropriate protective clothing to prevent skin and eye contact.[2]

- Ensure the work area is well-ventilated.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when handling this chemical.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep containers securely sealed when not in use.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials.[\[2\]](#)

Spill Response:

- Minor Spills:
 - Immediately clean up all spills.[\[2\]](#)
 - Avoid breathing vapors and ensure personal protective equipment is worn.[\[2\]](#)
 - Contain and absorb the spill with inert materials such as sand or earth.[\[2\]](#)
 - Place the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
- Major Spills:
 - Clear the area of all personnel and move upwind.[\[2\]](#)
 - Alert the fire brigade and inform them of the location and nature of the hazard.[\[2\]](#)
 - Wear breathing apparatus and protective gloves.[\[2\]](#)
 - Contain the spill and prevent it from entering drains or waterways.[\[2\]](#)
 - Collect the spilled material for recycling or disposal in labeled containers.[\[2\]](#)

Disposal:

- Dispose of the contents and container at an authorized hazardous or special waste collection point, in accordance with local regulations.[\[2\]](#)
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning where possible.[\[3\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of 4-(Hydroxymethyl)-5-methyl-1,3-dioxol-2-one.

Safe Handling Workflow for 4-(Hydroxymethyl)-5-methyl-1,3-dioxol-2-one

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Handling Information for Laboratory Chemicals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15189126#personal-protective-equipment-for-handling-einecs-300-951-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

